

A Comparative Analysis of In-Silico Predicted and Experimental Properties of 2-Methylhexanamide

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Compound of Interest

Compound Name: 2-Methylhexanamide

CAS No.: 20923-63-1

Cat. No.: B1654000

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In the landscape of modern chemical research and drug development, the ability to accurately predict the physicochemical properties of novel compounds is a cornerstone of efficient and cost-effective discovery. In-silico, or computational, methods offer a rapid and economical means to estimate these properties, guiding synthesis and testing priorities. However, the validation of these predictions against robust experimental data remains a critical step to ensure their accuracy and utility. This guide provides a comparative analysis of in-silico predicted properties of **2-Methylhexanamide** against available experimental data for its parent compound, n-hexanamide, due to the limited availability of direct experimental values for the former.

Data Presentation: A Comparative Overview

The following table summarizes the available in-silico predicted data for **2-Methylhexanamide** and the experimental data for the closely related n-hexanamide. This comparison serves as a valuable, albeit indirect, validation of the predictive models.

Property	2-Methylhexanamide (In-Silico Prediction)	n-Hexanamide (Experimental Data)
Molecular Formula	C ₇ H ₁₅ NO	C ₆ H ₁₃ NO
Molecular Weight	129.2 g/mol	115.17 g/mol
Melting Point	Not available	100-102 °C[1][2]
Boiling Point	Not available	255 °C[1][3][4]
Water Solubility	Predicted to be low	0.1 to 1 mg/mL at 15 °C[3][5]
LogP (Octanol-Water Partition Coefficient)	1.6 (Predicted)	Not available

Experimental Protocols

Accurate experimental determination of physicochemical properties is fundamental. Below are detailed methodologies for the key experiments cited.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid.

Procedure:

- A small, dry sample of the compound is finely powdered.
- The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.[6]
- The capillary tube is placed in a melting point apparatus.[6][7]
- The sample is heated at a controlled rate.[8]
- The temperature at which the substance first begins to melt and the temperature at which it completely melts are recorded as the melting range.[9] A pure substance will have a sharp melting point, typically within a 1-2°C range.[9]

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Procedure:

- A small volume of the liquid (at least 5 mL) is placed in a distillation flask.[\[10\]](#)
- A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm of the condenser.
- The liquid is heated to boiling.
- The temperature is recorded when the vapor temperature is constant, and the liquid is distilling at a steady rate.[\[10\]](#)

Water Solubility Determination (Shake-Flask Method)

This method determines the saturation concentration of a substance in water at a given temperature.

Procedure:

- An excess amount of the solid compound is added to a known volume of water in a flask.
- The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[11\]](#)
- The mixture is then allowed to stand to let undissolved material settle.
- A sample of the supernatant is carefully removed and filtered to remove any suspended particles.
- The concentration of the dissolved compound in the aqueous solution is determined using a suitable analytical method, such as UV-Vis spectroscopy or LC-MS/MS.[\[12\]](#)[\[13\]](#)

Octanol-Water Partition Coefficient (LogP) Determination (Shake-Flask Method)

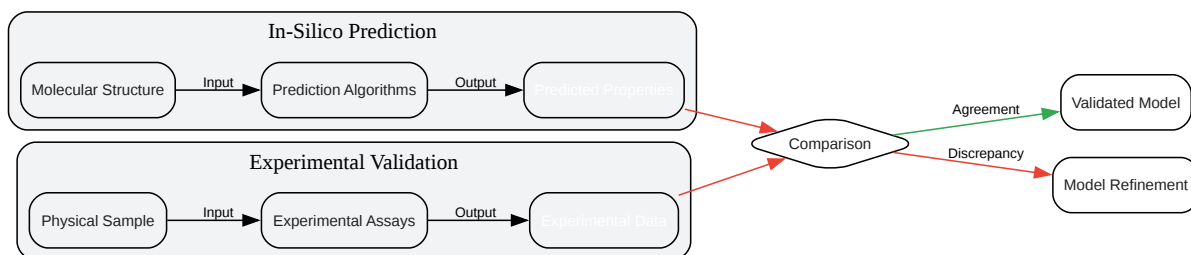
The partition coefficient is a measure of the differential solubility of a compound in two immiscible solvents, typically n-octanol and water.

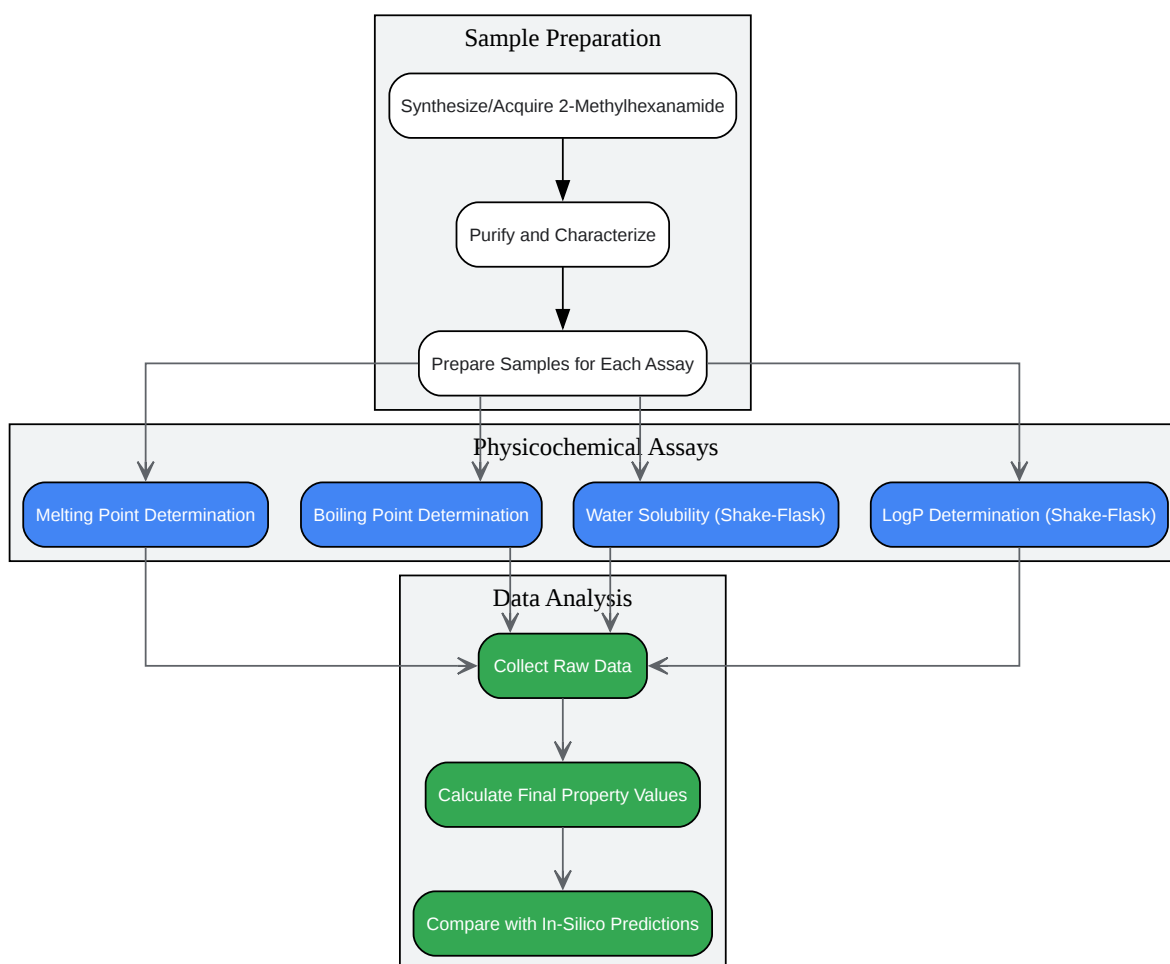
Procedure:

- A known amount of the test substance is dissolved in a mixture of n-octanol and water in a flask.
- The flask is shaken to facilitate the partitioning of the substance between the two phases until equilibrium is reached.[\[14\]](#)
- The mixture is then centrifuged to ensure complete separation of the two phases.[\[15\]](#)
- The concentration of the substance in each phase is determined by a suitable analytical method.
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.[\[16\]](#)

Visualizing the Workflow and Logic

To better illustrate the relationship between computational and experimental approaches, the following diagrams have been generated using Graphviz.





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